

BPAM344: A Technical Guide to CNS Distribution and Pharmacokinetics

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Compound of Interest

Compound Name: BPAM344

Cat. No.: B15618746

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Abstract

BPAM344 is a potent, cyclopropyl-substituted 3,4-dihydro-2H-1,2,4-benzothiadiazine 1,1-dioxide derivative that acts as a positive allosteric modulator (PAM) of α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) and kainate receptors.^{[1][2]} Developed as an evolution of earlier compounds, **BPAM344** exhibits an improved pharmacokinetic profile and enhanced biological activity, making it a valuable tool for neuroscience research and a potential scaffold for therapeutic drug development for central nervous system (CNS) disorders.^{[1][2]} This technical guide provides a comprehensive overview of the available data on the CNS distribution and pharmacokinetics of **BPAM344**, including detailed experimental methodologies and a summary of its interaction with its primary molecular targets. While specific quantitative pharmacokinetic data for **BPAM344** is not readily available in the public domain, this guide infers potential characteristics based on related compounds and outlines the necessary experimental protocols to determine these parameters.

Introduction

Ionotropic glutamate receptors, particularly AMPA and kainate receptors, are fundamental to fast excitatory neurotransmission throughout the CNS.[3][4] Their modulation is a key strategy in the development of therapeutics for a range of neurological and psychiatric conditions. Positive allosteric modulators, such as **BPAM344**, enhance the function of these receptors in the presence of the endogenous agonist glutamate, offering a nuanced approach to therapeutic intervention.[5] **BPAM344** emerged from a series of structural optimizations aimed at improving metabolic stability and potency over earlier benzothiadiazine 1,1-dioxide derivatives.[1][2] Its efficacy in preclinical models suggests favorable pharmacokinetic properties, including the ability to cross the blood-brain barrier (BBB).[2] This document synthesizes the current understanding of **BPAM344**'s disposition in the body, with a focus on its entry and distribution within the CNS.

CNS Distribution

While direct quantitative data on the CNS distribution of **BPAM344** is limited in the available literature, the chemical modifications leading to its development and the in vivo efficacy of related compounds suggest that it is designed for CNS penetration.[3] For instance, the related tricyclic thienyl analog, BPAM279, demonstrated efficacy as a cognitive enhancer in mice at a low oral dose of 1 mg/kg, which is indicative of effective gastrointestinal absorption and BBB penetration.[2] Similarly, the isostere of **BPAM344**, thiochroman 1,1-dioxide BPAM549, was also developed with the intention of enhancing CNS distribution.[3][6]

To definitively characterize the CNS distribution of **BPAM344**, a detailed pharmacokinetic study in a relevant animal model (e.g., Wistar rats) would be required. Such a study would aim to determine key parameters summarized in the table below.

Table 1: Key Parameters for CNS Distribution of **BPAM344**

Parameter	Description	Method of Determination
Brain-to-Plasma Ratio (Kp)	The ratio of the concentration of BPAM344 in the brain to its concentration in the plasma at steady state.	Measurement of BPAM344 concentrations in brain homogenate and plasma samples collected at multiple time points after administration, followed by calculation of the area under the curve (AUC) for both tissues. $K_p = \text{AUC}_{\text{brain}} / \text{AUC}_{\text{plasma}}$.
Unbound Brain-to-Plasma Ratio (Kp,uu)	The ratio of the unbound concentration of BPAM344 in the brain interstitial fluid to the unbound concentration in the plasma. This is a more accurate measure of the extent of CNS penetration.	In addition to total concentrations, determination of the unbound fraction in both brain tissue and plasma using techniques like equilibrium dialysis. $K_{p,uu} = (\text{AUC}_{\text{brain}} * f_{u,\text{brain}}) / (\text{AUC}_{\text{plasma}} * f_{u,\text{plasma}})$.
Regional Brain Distribution	The differential concentration of BPAM344 in various brain regions (e.g., hippocampus, cortex, cerebellum).	Quantitative whole-body autoradiography (QWBA) with radiolabeled BPAM344 or LC-MS/MS analysis of dissected brain regions.

Pharmacokinetics

The pharmacokinetic profile of a CNS drug candidate is critical to its therapeutic success, dictating its absorption, distribution, metabolism, and excretion (ADME). The structural modifications that led to **BPAM344**, specifically the introduction of a cyclopropyl group, were intended to improve its pharmacokinetic properties.^{[1][2]} A comprehensive pharmacokinetic assessment would be necessary to fully characterize **BPAM344**.

Table 2: Key Pharmacokinetic Parameters for BPAM344

Parameter	Description	Method of Determination
Bioavailability (%F)	The fraction of an administered dose of unchanged drug that reaches the systemic circulation.	Comparison of the AUC following oral (PO) and intravenous (IV) administration. $\%F = (AUC_{PO} / Dose_{PO}) / (AUC_{IV} / Dose_{IV}) * 100.$
Half-life (t _{1/2})	The time required for the concentration of the drug in the body to be reduced by one-half.	Determined from the terminal slope of the plasma concentration-time curve after a single dose.
Clearance (CL)	The volume of plasma cleared of the drug per unit time.	For IV administration, $CL = Dose / AUC_{IV}.$
Volume of Distribution (V _d)	The theoretical volume that would be necessary to contain the total amount of an administered drug at the same concentration that it is observed in the blood plasma.	$V_d = CL / \lambda_z$, where λ_z is the terminal elimination rate constant.

Experimental Protocols

The following are detailed methodologies for key experiments required to elucidate the CNS distribution and pharmacokinetics of **BPAM344**, based on standard practices and protocols for similar small molecules.

In Vivo Pharmacokinetic Study in Wistar Rats

Objective: To determine the pharmacokinetic profile and bioavailability of **BPAM344** following intravenous and oral administration.

Methodology:

- Animal Model: Adult male Wistar rats (n=3 per group).
- Formulation:

- Intravenous (IV): **BPAM344** dissolved in a vehicle such as a mixture of PEG 300, ethanol, and 0.9% NaCl (e.g., 40:10:50 v/v/v).
- Oral (PO): **BPAM344** suspended in a vehicle like 0.5% methylcellulose in water.
- Administration:
 - IV Group: A single bolus injection via the tail vein (e.g., 1 mg/kg).
 - PO Group: A single dose administered by oral gavage (e.g., 5 mg/kg).
- Sample Collection: Blood samples (approx. 0.2 mL) are collected from the jugular vein at predetermined time points (e.g., 0.083, 0.25, 0.5, 1, 2, 4, 8, and 24 hours post-dose) into tubes containing an anticoagulant (e.g., EDTA).
- Sample Processing: Plasma is separated by centrifugation and stored at -80°C until analysis.
- Bioanalysis: Plasma concentrations of **BPAM344** are determined using a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.
- Pharmacokinetic Analysis: Plasma concentration-time data are analyzed using non-compartmental methods with software such as WinNonlin to calculate the parameters listed in Table 2.

Brain Tissue Distribution Study

Objective: To determine the brain-to-plasma concentration ratio of **BPAM344**.

Methodology:

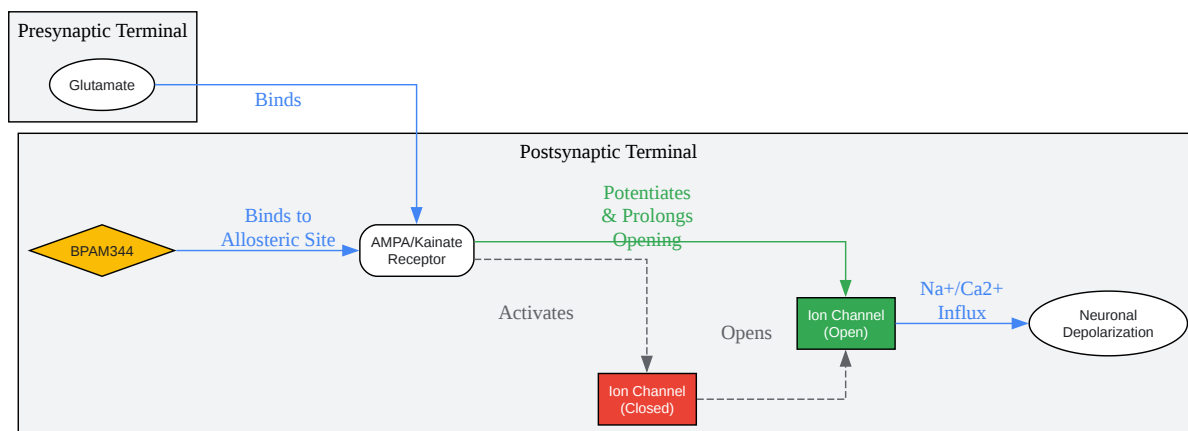
- Animal Model and Dosing: A separate cohort of male Wistar rats is dosed with **BPAM344** (either IV or PO).
- Tissue Collection: At selected time points, animals are euthanized, and trunk blood is collected. The brain is rapidly excised, rinsed with cold saline, blotted dry, and weighed.
- Sample Processing:

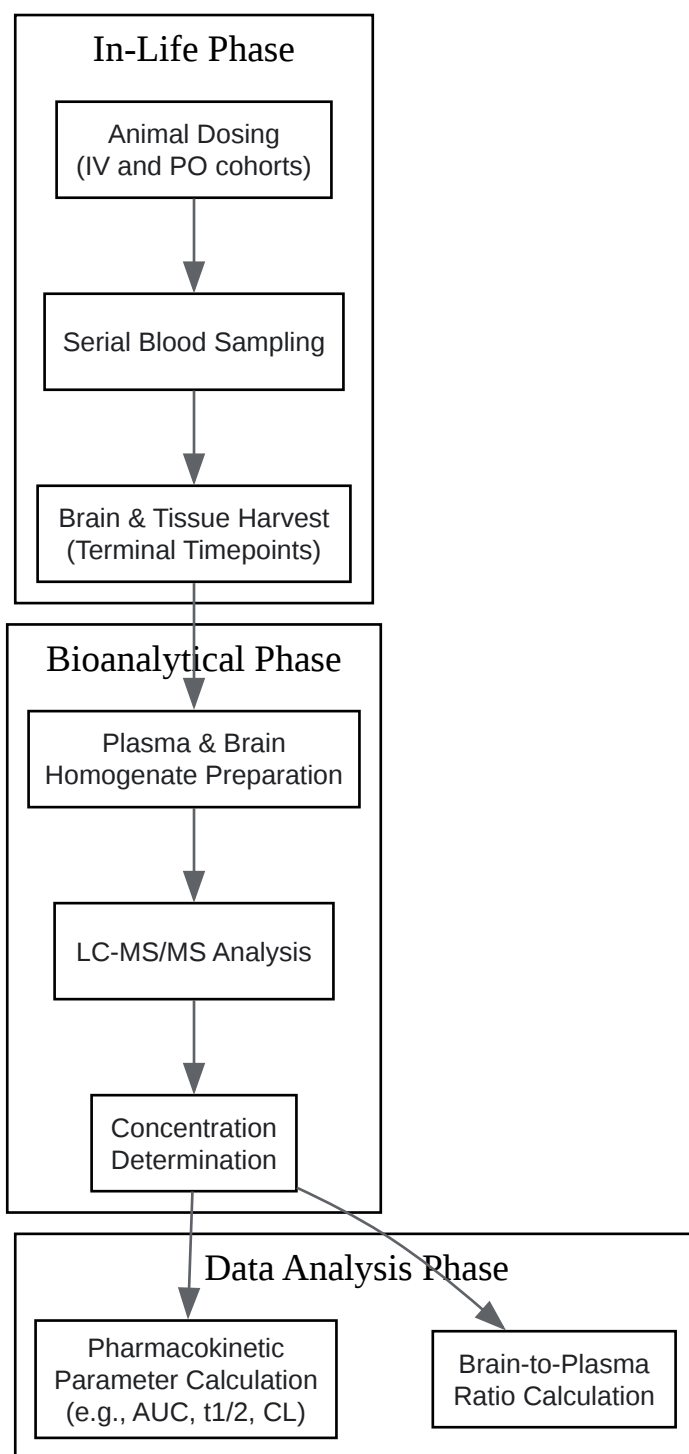
- Plasma is prepared as described above.
- The brain is homogenized in a suitable buffer (e.g., phosphate-buffered saline) to create a uniform brain homogenate.
- Bioanalysis: The concentrations of **BPAM344** in plasma and brain homogenate are quantified by LC-MS/MS.
- Data Analysis: The brain-to-plasma ratio (Kp) is calculated at each time point. The AUC for brain and plasma concentration-time profiles are used to calculate the overall Kp.

Signaling Pathway and Mechanism of Action

BPAM344 exerts its effects by binding to an allosteric site on AMPA and kainate receptors.^{[1][7]} X-ray crystallography studies have revealed that two molecules of **BPAM344** bind at the dimer interface of the ligand-binding domain (LBD) of the receptor.^{[1][7]} This binding stabilizes the LBD dimer in its active conformation, which in turn slows the rate of receptor desensitization and deactivation.^{[5][7]} The result is an enhanced and prolonged ion flux in response to glutamate binding.

Diagram 1: BPAM344 Mechanism of Action





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